

Rhodium(III) sulfate CAS number and molecular formula

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Compound of Interest

Compound Name: Rhodium(III) sulfate

Cat. No.: B078381

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In-Depth Technical Guide to Rhodium(III) Sulfate

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Identity and Physical Properties

Rhodium(III) sulfate is an inorganic compound that exists in both anhydrous and various hydrated forms. The anhydrous form, with the molecular formula $\text{Rh}_2(\text{SO}_4)_3$, is a red crystalline solid.^[1] The different forms of **rhodium(III) sulfate** are distinguished by their degree of hydration, which in turn affects their physical properties and CAS registry numbers.

A clear distinction between the common forms is crucial for experimental consistency:

Form	CAS Number	Molecular Formula	Molar Mass (g/mol)	Appearance
Anhydrous	10489-46-0	$\text{O}_{12}\text{Rh}_2\text{S}_3$	494.00	Red-yellow solid
Tetrahydrate	15274-78-9	$\text{H}_8\text{O}_{16}\text{Rh}_2\text{S}_3$	566.06	Brown crystalline solid
Other Hydrates	N/A	$\text{Rh}_2(\text{SO}_4)_3 \cdot n\text{H}_2\text{O}$	Variable	Yellow to red solids

Data sourced from multiple chemical suppliers and databases.

The anhydrous form decomposes at temperatures above 500°C.^[2] It is soluble in water and ethanol.^{[2][3]} The density of a solution is approximately 1.217 g/mL at 25°C.^{[2][4]}

Synthesis and Preparation: Experimental Protocols

The synthesis of **rhodium(III) sulfate** can be achieved through several methods, primarily involving the reaction of rhodium metal or its oxide/hydroxide with sulfuric acid. The specific conditions of the reaction dictate the hydration state of the final product.

Protocol 1: Synthesis of Anhydrous Rhodium(III) Sulfate

This method is suitable for obtaining the pure anhydrous compound.

Materials:

- Rhodium metal powder
- Concentrated sulfuric acid (98%)

Procedure:

- In a suitable reaction vessel, combine rhodium metal powder with an excess of concentrated sulfuric acid.
- Heat the mixture to 400°C under a fume hood with appropriate safety precautions.^[1]
- Maintain this temperature until the reaction is complete, which is indicated by the formation of a red crystalline solid.
- Cool the reaction mixture and carefully isolate the solid product.
- Wash the product with a suitable solvent to remove any unreacted sulfuric acid and dry thoroughly.

Protocol 2: Synthesis of Hydrated Rhodium(III) Sulfate (Yellow Form)

This protocol, adapted from patent literature, yields a hydrated form of **rhodium(III) sulfate**.

Materials:

- Rhodium(III) chloride solution
- Ammonia solution
- Concentrated sulfuric acid
- Ethyl alcohol

Procedure:

- Start with a solution of rhodium(III) chloride.
- Precipitate rhodium hydroxides by adding an ammonia solution until the pH of the solution is between 6 and 8.
- Separate the resulting rhodium hydroxide precipitate from the mother liquor by filtration.
- Wash the precipitate thoroughly with water.
- Dissolve the washed rhodium hydroxides in concentrated sulfuric acid. The molar ratio of Rhodium to H_2SO_4 should be between 1:6 and 1:16. The reaction temperature should be maintained between 5-20°C.
- Allow the reaction mixture to stand at room temperature for at least 20 hours.
- Separate the formed rhodium sulfate salt from the mother solution.
- Wash the salt with ethyl alcohol and then dry to obtain the yellow rhodium sulfate powder.[5]

A key consideration in the synthesis of hydrated rhodium sulfate is the control of the hydrolysis reaction. The neutralization of the rhodium sulfate concentrate with a mild base, such as ammonium hydroxide, should be performed at a temperature below 25°C to favor the formation of a specific sulfate complex with simple bridging between sulfate groups, which is desirable for electroplating applications.[6]

Applications in Catalysis and Organic Synthesis

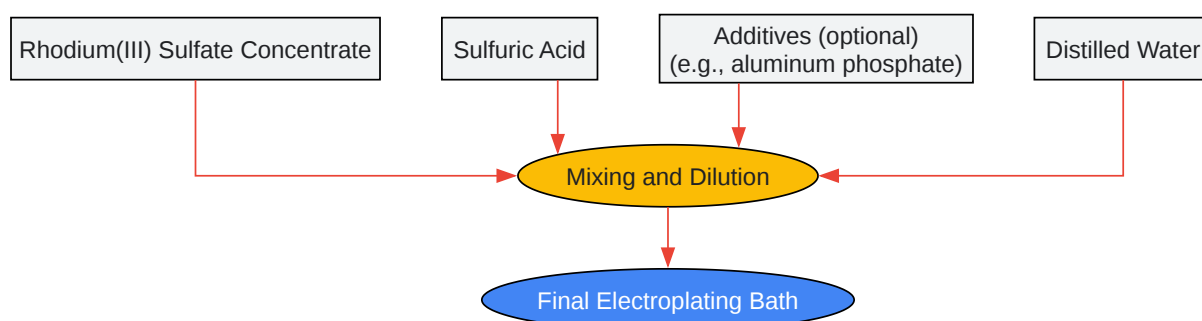
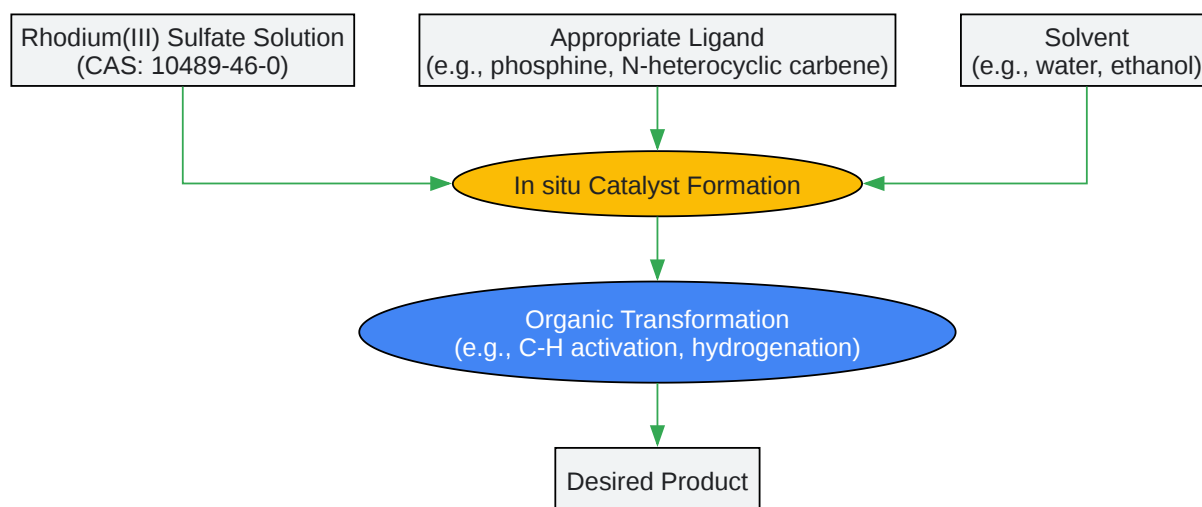
Rhodium(III) sulfate, particularly in solution, is a versatile precursor for the generation of active rhodium catalysts for a variety of organic transformations.^[7] The Rh(III) center can act as a Lewis acid or be transformed into catalytically active species through ligand exchange.^[7]

Key catalytic applications include:

- **C-H Functionalization:** Rhodium catalysts are well-known for their ability to activate C-H bonds, enabling the direct formation of carbon-carbon and carbon-heteroatom bonds.^[7]
- **Oxidation Reactions:** It can be used to develop catalysts for the selective oxidation of alcohols and alkenes.^[7]
- **Hydrogenation and Transfer Hydrogenation:** Rhodium complexes derived from the sulfate salt are effective for various reduction reactions.^[7]
- **S-S Bond Cleavage:** Rhodium complexes can catalyze the cleavage of S-S bonds in disulfides, facilitating the synthesis of a diverse range of organosulfur compounds.^[8]

While specific, detailed protocols for catalytic reactions using **rhodium(III) sulfate** as the direct catalyst are not extensively reported in readily available literature, it is typically used as a starting material to generate more complex rhodium catalysts in situ.

Experimental Workflow for Catalyst Preparation from Rhodium(III) Sulfate



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